

Application Notes and Protocols: N-alkylation of 4-bromopyrazole with Ethyl Iodide

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Compound of Interest

Compound Name: *4-bromo-1-ethyl-1H-pyrazole*

Cat. No.: B1280220

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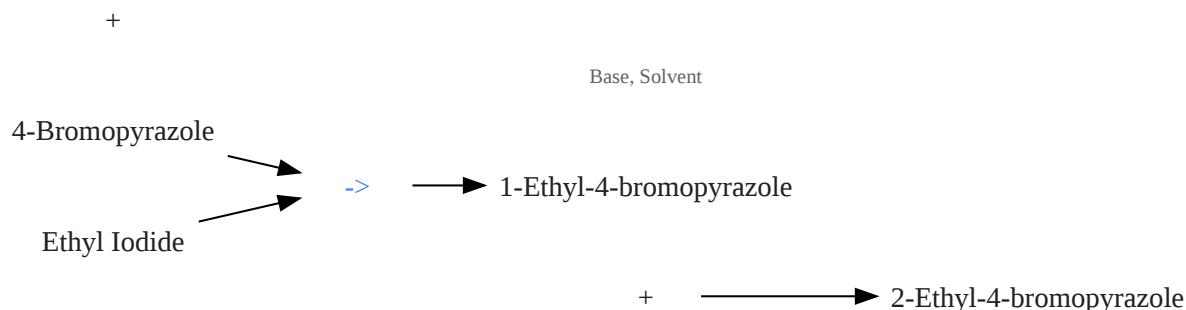
For Researchers, Scientists, and Drug Development Professionals

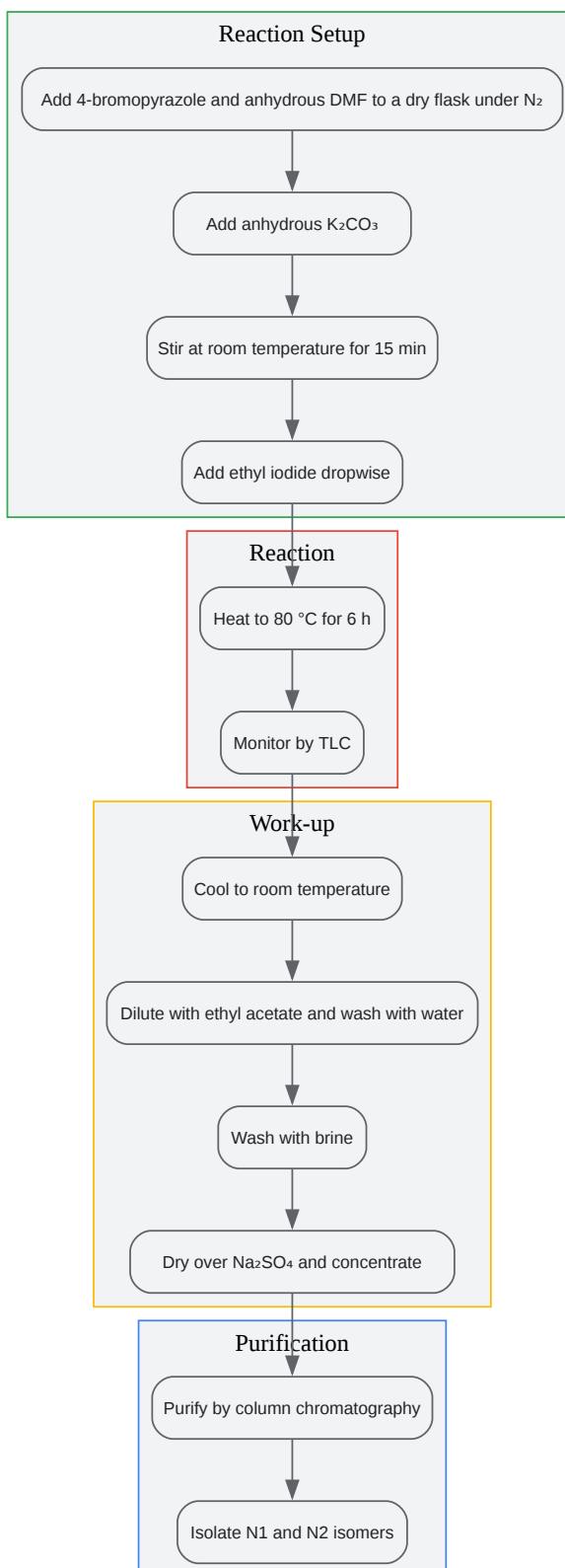
Introduction

N-alkylated pyrazoles are a significant class of heterocyclic compounds widely utilized in the development of pharmaceuticals and agrochemicals. The substituent on the pyrazole nitrogen plays a crucial role in modulating the biological activity and physicochemical properties of these molecules. The N-alkylation of 4-bromopyrazole is a key synthetic transformation, as the resulting products can be further functionalized at the bromine-substituted position, offering a versatile scaffold for creating diverse chemical libraries. This document provides a detailed protocol for the N-alkylation of 4-bromopyrazole with ethyl iodide, a common and efficient method for introducing an ethyl group onto the pyrazole ring.

The N-alkylation of unsymmetrically substituted pyrazoles can result in a mixture of two regioisomers, with the alkyl group attaching to either of the two nitrogen atoms in the pyrazole ring. The regioselectivity of this reaction is influenced by several factors, including the choice of base, solvent, and reaction temperature. This protocol will detail a standard procedure using a common base and solvent system to achieve a reliable and reproducible outcome.

Reaction Scheme



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